

Application Note and Protocol: Preparation of 9-Demethyl FR-901235 Stock Solution

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Compound of Interest

Compound Name: 9-Demethyl FR-901235

Cat. No.: B1264192

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

9-Demethyl FR-901235 is a derivative of the immunomodulator FR-901235.[1] It was first isolated in 2008 from an endophytic *Penicillium* species and has demonstrated antitumor activity.[2] Proper preparation of a stock solution is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of a **9-Demethyl FR-901235** stock solution.

2. Quantitative Data Summary

A summary of the key quantitative data for **9-Demethyl FR-901235** is provided in the table below for easy reference.

Parameter	Value	Source
Molecular Formula	C ₁₇ H ₁₄ O ₇	[3]
Molecular Weight	330.29 g/mol	[2][3]
Recommended Solvents	DMSO, Methanol	
Long-term Storage	-20°C	
Purity	>95% by HPLC	

3. Experimental Protocol

This protocol outlines the steps to prepare a 10 mM stock solution of **9-Demethyl FR-901235**.

3.1. Materials

- **9-Demethyl FR-901235** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Methanol, anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Handle **9-Demethyl FR-901235** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid inhalation, ingestion, or skin contact.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

3.3. Stock Solution Preparation (10 mM)

3.3.1. Calculation

To prepare a 10 mM stock solution, the required mass of **9-Demethyl FR-901235** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)}$$

For 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 330.29 \text{ g/mol} \times 0.001 \text{ L} = 3.3029 \text{ mg}$$

3.3.2. Step-by-Step Procedure

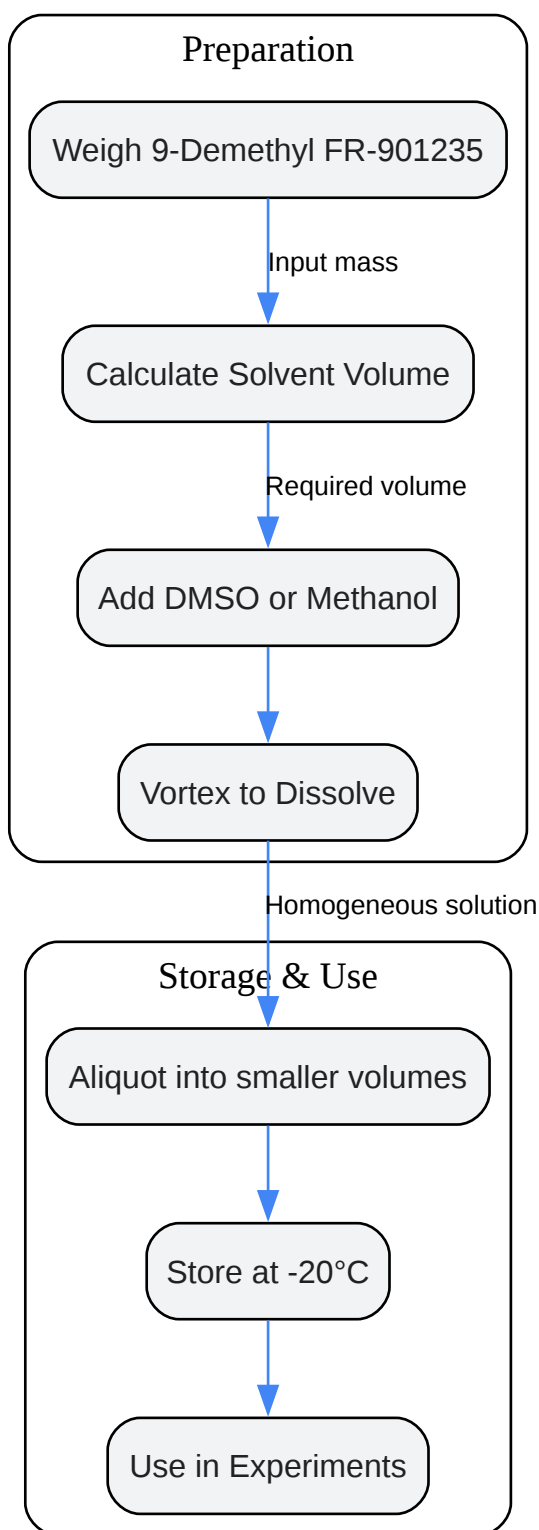
- **Weighing:** Carefully weigh out approximately 3.3 mg of **9-Demethyl FR-901235** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- **Solvent Addition:** Based on the actual weight, calculate the precise volume of DMSO or methanol required to achieve a 10 mM concentration. For example, if 3.5 mg was weighed, the required volume would be: $\text{Volume (mL)} = 3.5 \text{ mg} / (10 \text{ mM} \times 330.29 \text{ g/mol}) = 1.06 \text{ mL}$.
- **Dissolution:** Add the calculated volume of anhydrous DMSO or methanol to the microcentrifuge tube containing the compound.
- **Mixing:** Vortex the tube until the compound is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

4. Quality Control

The purity of the **9-Demethyl FR-901235** starting material should be greater than 95%, as confirmed by HPLC. After preparation, the concentration of the stock solution can be verified using a suitable analytical method such as UV-Vis spectroscopy or HPLC with a standard curve.

5. Visualization

5.1. Experimental Workflow



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Caption: Workflow for preparing **9-Demethyl FR-901235** stock solution.

Disclaimer: This protocol is intended for research use only. Please consult the relevant safety data sheets (SDS) for all chemicals used and follow all institutional safety guidelines.

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